

6-Methoxy-2-naphthaldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **6-Methoxy-2-naphthaldehyde**

Cat. No.: **B117158**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical properties, synthesis, and reactivity of **6-Methoxy-2-naphthaldehyde**. It is intended to be a valuable resource for researchers and professionals involved in organic synthesis, medicinal chemistry, and drug development.

Core Chemical Properties

6-Methoxy-2-naphthaldehyde is an aromatic aldehyde with a naphthalene backbone, characterized by a methoxy group at the 6-position and a formyl group at the 2-position.^[1] This substitution pattern imparts specific chemical and physical properties that make it a valuable intermediate in the synthesis of more complex molecules.^[1]

Physicochemical Data

The fundamental physicochemical properties of **6-Methoxy-2-naphthaldehyde** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	186.21 g/mol	[2] [4]
Appearance	Yellow to beige-yellow crystalline solid	[1] [3]
Melting Point	81-84 °C	[2] [5]
Boiling Point	196 °C at 10 mmHg	[2]
Solubility	Soluble in organic solvents such as ethanol, dichloromethane, chloroform, and methanol. Limited solubility in water.	[1] [2]
CAS Number	3453-33-6	[1] [2] [3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **6-Methoxy-2-naphthaldehyde**. Key data from various spectroscopic techniques are presented below.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not explicitly available in search results			

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (δ) ppm	Assignment
Data not explicitly available in search results but spectra are referenced[3][6][7]	

IR (Infrared) Spectroscopy

Wavenumber (cm^{-1})	Assignment
Specific peak data not available, but ATR-IR spectra are referenced[3][8]	

MS (Mass Spectrometry)

m/z	Assignment
Specific fragmentation data not available, but mass is confirmed by molecular weight[2][9]	

Synthesis and Experimental Protocols

Several synthetic routes to **6-Methoxy-2-naphthaldehyde** have been reported. A common and effective method involves the formylation of 2-bromo-6-methoxynaphthalene.

Synthesis of 6-Methoxy-2-naphthaldehyde from 2-Bromo-6-methoxynaphthalene

This procedure involves a lithium-halogen exchange followed by quenching with an electrophilic formylating agent.

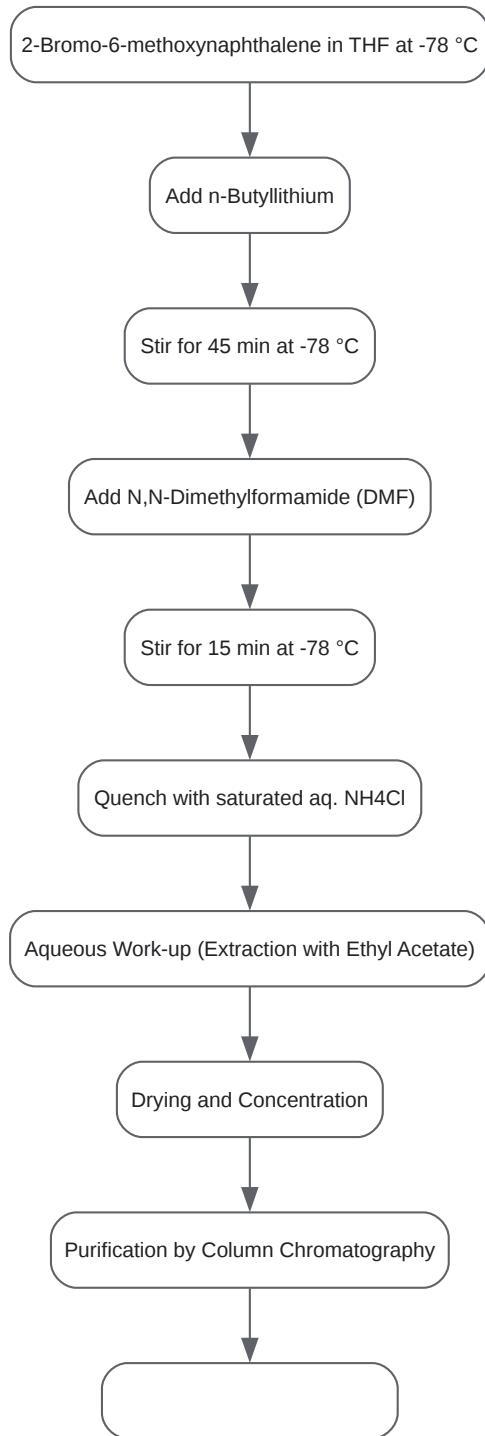
Experimental Protocol:

- Reaction Setup: A solution of 2-bromo-6-methoxynaphthalene (0.5 g, 2.11 mmol) in anhydrous tetrahydrofuran (THF, 10 mL) is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon) and cooled to -78 °C in a dry ice/acetone bath.[10]

- Lithiation: To the cooled solution, n-butyllithium (1.69 mL of a 2.5 M solution in hexanes, 4.22 mmol) is added dropwise. The resulting mixture is stirred at -78 °C for 45 minutes.[10]
- Formylation: N,N-dimethylformamide (DMF, 0.31 g, 4.22 mmol) is then added to the reaction mixture, and stirring is continued for an additional 15 minutes at -78 °C.[10]
- Quenching and Work-up: The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride (NH₄Cl, 10 mL).[10] The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with ethyl acetate (3 x 10 mL).[10]
- Purification: The combined organic layers are dried over anhydrous magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure.[10] The resulting crude product is purified by column chromatography on silica gel (eluent: ether/hexanes, 15:85) to afford **6-Methoxy-2-naphthaldehyde** as an off-white solid (yield: 88%).[10]

Below is a DOT script representation of the synthesis workflow.

Synthesis Workflow of 6-Methoxy-2-naphthaldehyde

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Caption: Synthesis Workflow of **6-Methoxy-2-naphthaldehyde**.

Reactivity and Applications in Drug Development

The aldehyde and methoxy functional groups, along with the naphthalene core, provide **6-Methoxy-2-naphthaldehyde** with a versatile reactivity profile, making it a key building block in organic synthesis.[\[1\]](#)

Key Reactions

- Condensation Reactions: The aldehyde group readily undergoes condensation reactions with various nucleophiles. For example, it is a precursor in the synthesis of 4-(6-methoxy-2-naphthyl)but-3-en-2-one.
- Electrophilic Aromatic Substitution: The electron-donating methoxy group activates the naphthalene ring towards electrophilic substitution, although the position of substitution is directed by both existing groups.[\[1\]](#)

Role in Drug Development

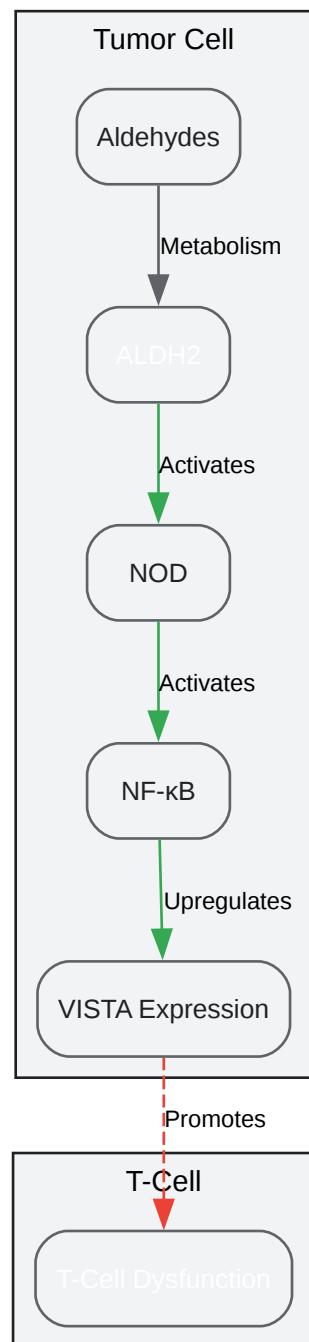
6-Methoxy-2-naphthaldehyde is a crucial intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Nabumetone.[\[11\]](#) Nabumetone itself is a pro-drug that is converted in the body to its active metabolite, 6-methoxy-2-naphthylacetic acid.

Furthermore, **6-Methoxy-2-naphthaldehyde** serves as a diagnostic reagent in studies involving aldehyde dehydrogenase (ALDH) enzymes.[\[2\]](#)[\[7\]](#) ALDHs are a family of enzymes responsible for the oxidation of aldehydes, and their activity is implicated in various physiological and pathological processes, including cancer cell resistance.

While **6-Methoxy-2-naphthaldehyde** itself is not a direct modulator of a specific signaling pathway, its use in ALDH research connects it to pathways regulated by this enzyme family. For instance, ALDH2-mediated aldehyde metabolism has been shown to promote tumor immune evasion by activating the NOD/NF-κB/VISTA signaling axis.[\[12\]](#) Downregulation of ALDH2 has been linked to melanoma progression and resistance to targeted therapies through the MAPK/ERK pathway.

The following diagram illustrates a simplified representation of the ALDH2-mediated signaling pathway in the context of tumor immune evasion.

ALDH2-Mediated Tumor Immune Evasion Pathway

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Caption: ALDH2-Mediated Tumor Immune Evasion Pathway.

Safety and Handling

6-Methoxy-2-naphthaldehyde is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[9]

- Handling: Use in a well-ventilated area, and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[13][14] Avoid breathing dust.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[2][13]
- Incompatibilities: Incompatible with strong oxidizing agents and strong acids.[13]

This guide provides a foundational understanding of **6-Methoxy-2-naphthaldehyde** for its application in research and development. For more detailed information, consulting the primary literature is recommended.

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